

Safe handling and storage procedures for 5-Chloro-1-pentene

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Compound of Interest

Compound Name: 5-Chloro-1-pentene

Cat. No.: B1630857

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Application Notes and Protocols for 5-Chloro-1-pentene

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures and safety information for the handling and storage of **5-Chloro-1-pentene** (CAS No. 928-50-7), a key intermediate in pharmaceutical and fine chemical synthesis. Adherence to these guidelines is critical to ensure personnel safety and maintain the integrity of the compound.

Hazard Identification and Safety Precautions

5-Chloro-1-pentene is a highly flammable liquid and vapor that can be harmful if swallowed, in contact with skin, or inhaled.^[1] It is also known to cause skin and serious eye irritation and may cause respiratory irritation.^[1]

GHS Hazard Statements:

- H225: Highly flammable liquid and vapor.^[1]
- H302: Harmful if swallowed.^[1]
- H312: Harmful in contact with skin.
- H315: Causes skin irritation.^{[1][2]}

- H319: Causes serious eye irritation.[1]
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.[1][3]

Precautionary Statements:

- P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[2]
- P233: Keep container tightly closed.[2]
- P240: Ground/bond container and receiving equipment.[2]
- P261: Avoid breathing mist or vapors.
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.[2]
- P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.[2]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Quantitative Data Summary

The physical and chemical properties of **5-Chloro-1-pentene** are summarized in the table below.

Property	Value	Source
Molecular Formula	C5H9Cl	[1][4]
Molecular Weight	104.58 g/mol	[1]
CAS Number	928-50-7	[1][4][5]
Appearance	Colorless transparent liquid	[4]
Density	0.889 g/cm ³ - 0.9125 g/cm ³ @ 20 °C	[4][5]
Boiling Point	101.8 °C - 105 °C at 760 mmHg	[4][5]
Flash Point	7.3 °C	[4][5]
Refractive Index	1.42	[4][5]
Storage Temperature	2-8°C or in a freezer	[4][6]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **5-Chloro-1-pentene** to minimize exposure risk.

- **Eye and Face Protection:** Chemical safety goggles conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166 should be used.[3] A face shield is recommended when there is a risk of splashing.
- **Hand Protection:** Chemical-resistant gloves, such as Viton™ or other fluoroelastomer gloves, are recommended for extended contact.[7] Nitrile gloves may be suitable for incidental contact but must be changed immediately upon contamination.[7] Always inspect gloves for tears or punctures before use.
- **Body Protection:** A flame-retardant lab coat and a chemical-resistant apron should be worn. [7]
- **Respiratory Protection:** All handling of **5-Chloro-1-pentene** should be conducted in a certified chemical fume hood to minimize inhalation exposure.[7] If a fume hood is not

available, a NIOSH-approved respirator with an appropriate vapor cartridge should be used.

Handling Procedures

- Work in a well-ventilated area, preferably a chemical fume hood.[\[5\]](#)
- Use non-sparking tools and explosion-proof equipment.[\[3\]](#)
- Ground and bond containers when transferring material to prevent static discharge.[\[3\]](#)
- Avoid contact with skin, eyes, and clothing.[\[5\]](#)
- Do not eat, drink, or smoke in the handling area.
- Wash hands thoroughly after handling.[\[3\]](#)
- Keep the container tightly closed when not in use.[\[3\]](#)[\[4\]](#)

Storage Procedures

Proper storage is essential to maintain the quality and safety of **5-Chloro-1-pentene**.

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[5\]](#)
- Recommended storage is in a freezer or at 2-8°C.[\[4\]](#)
- Keep away from heat, sparks, open flames, and other sources of ignition.[\[3\]](#)
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[\[3\]](#)
[\[4\]](#)
- Storage under an inert atmosphere, such as nitrogen or argon, is advised to prevent degradation.[\[4\]](#)

Experimental Protocol: Representative Nucleophilic Substitution

The following is a generalized protocol for a nucleophilic substitution reaction using **5-Chloro-1-pentene**. Note: This is a representative example, and specific reaction conditions may need

to be optimized.

Objective: To synthesize an ether by reacting **5-Chloro-1-pentene** with a sodium alkoxide.

Materials:

- **5-Chloro-1-pentene**
- Sodium alkoxide (e.g., sodium ethoxide)
- Anhydrous aprotic solvent (e.g., Tetrahydrofuran - THF)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Condenser
- Inert gas supply (Nitrogen or Argon)
- Heating mantle
- Separatory funnel
- Drying agent (e.g., anhydrous magnesium sulfate)
- Rotary evaporator

Procedure:

- **Setup:** Assemble a clean, dry round-bottom flask with a magnetic stir bar and a condenser under an inert atmosphere.
- **Reagent Addition:** In the reaction flask, dissolve the sodium alkoxide in the anhydrous aprotic solvent.
- **Reactant Addition:** While stirring, slowly add **5-Chloro-1-pentene** to the alkoxide solution at room temperature. An exothermic reaction may occur; control the addition rate to maintain a safe temperature.

- **Reaction:** Heat the reaction mixture to reflux and monitor the reaction progress using an appropriate analytical technique (e.g., TLC or GC).
- **Workup:** Once the reaction is complete, cool the mixture to room temperature. Quench the reaction by carefully adding water.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product with a suitable organic solvent (e.g., diethyl ether).
- **Washing:** Wash the organic layer with brine to remove any remaining water-soluble impurities.
- **Drying:** Dry the organic layer over an anhydrous drying agent.
- **Solvent Removal:** Filter off the drying agent and remove the solvent using a rotary evaporator to yield the crude product.
- **Purification:** Purify the crude product by distillation or column chromatography as needed.

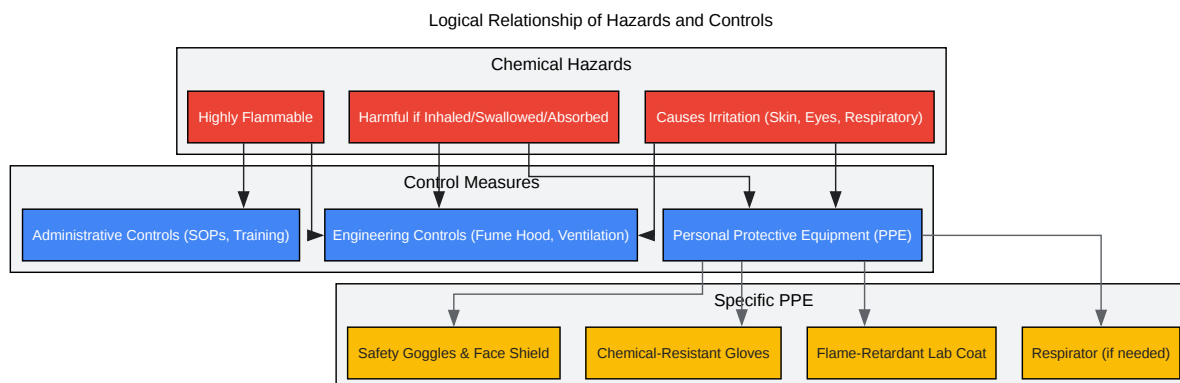
Waste Disposal

Collect all waste containing **5-Chloro-1-pentene** in a dedicated, properly labeled, and sealed hazardous waste container.^[7] Dispose of the waste in accordance with local, state, and federal regulations. Do not dispose of it down the drain.

Visualizations

Safe Handling and Storage Workflow for 5-Chloro-1-pentene





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